

Essential Safety and Logistical Guidance for Handling BMS-935177

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Compound of Interest		
Compound Name:	BMS-935177	
Cat. No.:	B15576437	Get Quote

Disclaimer: This document provides crucial safety and logistical information for the handling of **BMS-935177**. As a specific Safety Data Sheet (SDS) for **BMS-935177** is not publicly available, the following guidance is based on established best practices for handling highly potent active pharmaceutical ingredients (HPAPIs). A compound-specific risk assessment should be conducted by qualified personnel before any handling of **BMS-935177**.

BMS-935177 is identified as a potent and selective reversible inhibitor of Bruton's tyrosine kinase (Btk) with an IC50 of 3 nM.[1] Due to its high potency, stringent safety protocols are necessary to minimize exposure and ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

The selection and proper use of Personal Protective Equipment (PPE) are paramount to creating a safe handling environment for potent compounds like **BMS-935177**. The following table summarizes the recommended PPE.



PPE Category	ltem	Specifications and Recommendations
Respiratory Protection	Powered Air-Purifying Respirator (PAPR)	Recommended for operations with a high potential for aerosol or dust generation. PAPRs with hoods or full facepieces can provide high Assigned Protection Factors (APFs), potentially up to 1000. [2][3]
Reusable Half or Full- Facepiece Respirator	Must be used with appropriate particulate filters (P100/FFP3). A proper fit test is mandatory before use.[2]	
Disposable Respirators (e.g., N95)	Suitable only for low-risk activities and should not be relied upon as primary protection when handling highly potent compounds.[2] Anyone unpacking hazardous drugs not in plastic should wear a respirator.[4]	
Hand Protection	Double Gloving	Wear two pairs of nitrile gloves. The outer pair must be changed immediately upon contamination or at regular, defined intervals.[2]
Body Protection	Disposable Coveralls	"Bunny suits" made from materials like Tyvek® or microporous film (MPF) are recommended to provide full-body protection against chemical splashes and dust.[2] [4] Garments with features like



		adhesive flaps over zippers offer enhanced protection.[5]
Dedicated Lab Coat	A dedicated, disposable or professionally laundered lab coat should be worn over personal clothing and under coveralls.[2]	
Eye Protection	Chemical Splash Goggles or Face Shield	Use chemical splash goggles that create a complete seal around the eyes. A face shield can be worn over goggles for additional protection.[2]
Foot Protection	Disposable Shoe Covers	Must be worn in the designated handling area and removed before exiting to prevent the spread of contamination.[2][4]

Operational Plan for Safe Handling

A systematic approach is essential for safely handling potent compounds. The following stepby-step plan outlines the key phases of handling **BMS-935177**.

- 1. Preparation and Engineering Controls:
- Designated Area: All handling of BMS-935177 should occur in a designated area with restricted access.
- Containment: For weighing and aliquoting powders, the use of a containment system such as a flexible containment glove bag is highly recommended to minimize dust exposure.[3]
- Ventilation: Work should be performed in a certified chemical fume hood or other ventilated enclosure.



- Decontamination: A validated decontamination solution should be readily available in the work area.[2]
- Spill Kit: A chemical spill kit appropriate for potent compounds must be readily accessible.[2]
- 2. Donning PPE:
- PPE must be donned in the correct sequence in a designated clean area or anteroom before entering the handling area.[2]
- 3. Compound Handling:
- Weighing and Aliquoting: Whenever possible, use a closed system for weighing and transferring the compound. Handle powders with techniques that minimize dust generation, such as gentle scooping.[2]
- Solution Preparation: When dissolving the compound, add the solvent to the solid slowly to prevent splashing. Keep containers covered as much as possible.[2] BMS-935177 is soluble in DMSO.[6]
- 4. Post-Handling Procedures:
- Decontamination: Thoroughly decontaminate all surfaces and equipment used during the handling process with a validated cleaning agent.[2]
- Doffing PPE: Remove PPE in the designated doffing area, taking care to avoid selfcontamination. Dispose of single-use PPE in the appropriate hazardous waste container.
- Personal Hygiene: Thoroughly wash hands and any potentially exposed skin with soap and water after removing PPE.[2]

Disposal Plan

Proper disposal of **BMS-935177** and all contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Containment:



- Waste Containers: Prepare clearly labeled, sealed, and leak-proof waste containers for all types of waste that will be generated (solid, liquid, sharps).[2] Black containers are often used for hazardous pharmaceutical waste.
- Contaminated Materials: All disposable items that have come into contact with BMS-935177, including PPE, weigh boats, pipette tips, and cleaning materials, must be disposed of as hazardous waste.

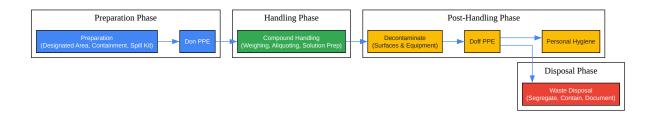
2. Disposal Method:

- High-Temperature Incineration: The preferred method for the disposal of potent pharmaceutical compounds is high-temperature incineration by a licensed hazardous waste management company.[7]
- Regulatory Compliance: All waste disposal must comply with applicable federal, state, and local regulations.[8] Do not dispose of this waste down the drain or in the regular trash.[9]

3. Documentation:

 Maintain accurate and detailed records of all disposed hazardous waste in accordance with regulatory requirements.[2]

Visual Workflow for Safe Handling



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